(S)-(-)-Nicotine-d4: A Technical Guide for Researchers in Drug Development

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Compound of Interest

Compound Name:	*(S)-(-)-Nicotine-d4*
CAS No.:	*284685-07-0*
Cat. No.:	*B582116*

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This guide provides an in-depth technical overview of **(S)-(-)-Nicotine-d4**, a critical tool for researchers, scientists, and drug development professionals. We will explore its commercial availability, the scientific principles dictating its use, and detailed protocols for its application in bioanalytical assays. This document is designed to provide not just procedural steps, but the underlying scientific rationale, ensuring robust and reliable experimental outcomes.

The Indispensable Role of an Isotopic Internal Standard

In the realm of quantitative bioanalysis, particularly using liquid chromatography-tandem mass spectrometry (LC-MS/MS), precision and accuracy are paramount. Biological matrices such as plasma, urine, and tissue are inherently complex and variable. These complexities can lead to a phenomenon known as the "matrix effect," where co-eluting endogenous substances interfere with the ionization of the target analyte, causing either suppression or enhancement of the signal.[1][2] This variability can severely compromise the integrity of quantitative data.

To counteract this, a stable isotope-labeled internal standard (SIL-IS) is employed. An ideal SIL-IS is chemically identical to the analyte but has a different mass due to the incorporation of

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heavy isotopes (e.g., Deuterium (^{2}H or D), ^{13}C, ^{15}N).[3] **(S)-(-)-Nicotine-d4** is the deuterated analogue of naturally occurring (S)-(-)-Nicotine. Because it shares the same physicochemical properties as the unlabeled analyte, it co-elutes during chromatography and experiences the same extraction inefficiencies and matrix effects.[4] By adding a known concentration of **(S)-(-)-Nicotine-d4** to every sample, calibration standard, and quality control sample, the ratio of the analyte's signal to the internal standard's signal can be used for quantification. This ratiometric approach, known as isotope dilution mass spectrometry, effectively normalizes for variations, leading to highly accurate and precise results.[5][6]

The Principle of Isotope Dilution Mass Spectrometry

The core of this technique lies in the addition of a known amount of the isotopically labeled standard to a sample containing an unknown amount of the native analyte. The subsequent measurement of the relative abundance of the two species by a mass spectrometer allows for the precise calculation of the unknown concentration.

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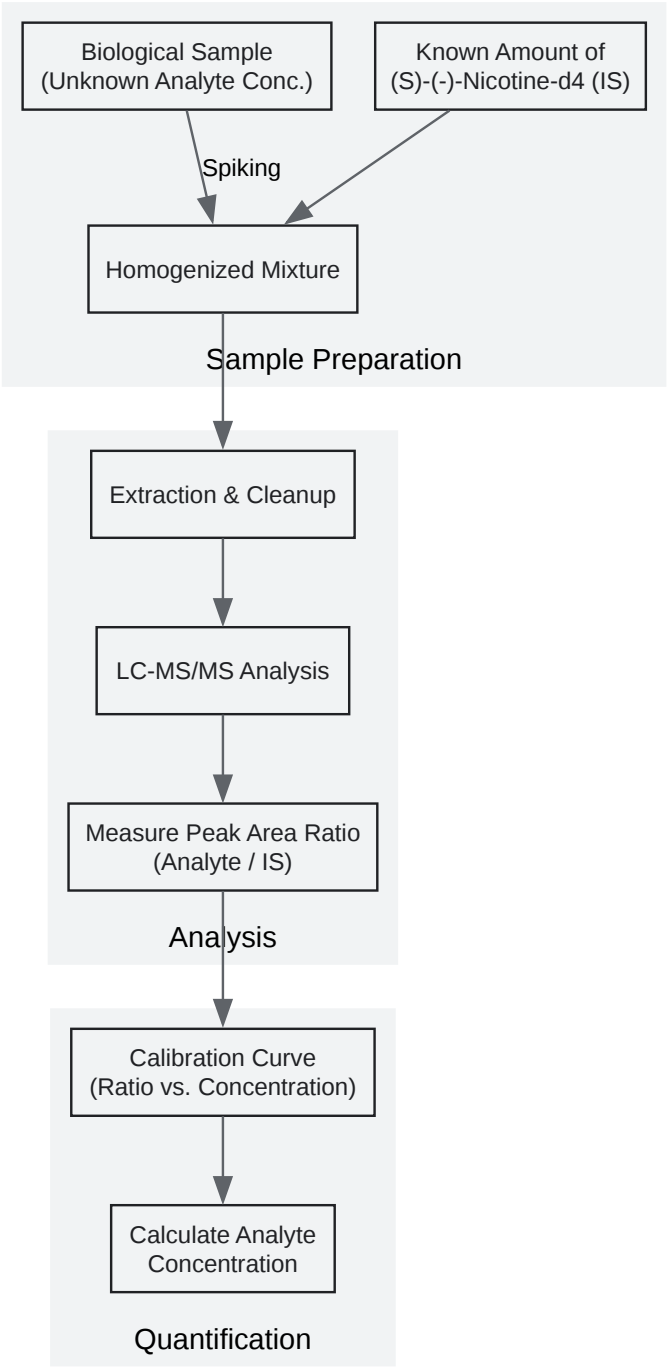

Figure 1: Principle of Isotope Dilution

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Figure 1: The principle of isotope dilution.

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Commercial Availability and Supplier Specifications

(S)-(-)-Nicotine-d4 is available from several reputable suppliers of research chemicals and analytical standards. When selecting a supplier, it is crucial to consider not only the price but also the documented chemical and isotopic purity, the format in which it is supplied (neat oil, solution), and the quality of the accompanying Certificate of Analysis (CoA). A comprehensive CoA is a hallmark of a trustworthy supplier, providing essential data for method validation and ensuring the integrity of your results.

Below is a comparative table of prominent commercial suppliers for **(S)-(-)-Nicotine-d4** and its racemic mixture. Note that product codes and specifications are subject to change, and it is always recommended to consult the supplier's website for the most current information.

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Supplier	Product Name	Catalog No. (Example)	CAS No.	Molecular Formula	Purity Specification	Format
Toronto Research Chemicals (LGC)	(S)-(-)-Nicotine-d4	N412452	284685-07-0	$C_{10}H_{10}D_4N_2$	>95%	Neat
Cerilliant (Sigma-Aldrich)	(±)-Nicotine-d4 Solution	N-048	350818-69-8	$C_{10}H_{10}D_4N_2$	100 µg/mL in Acetonitrile (Certified Reference Material)	Solution
Santa Cruz Biotechnology	(S)-(-)-Nicotine-d4	sc-212932	284685-07-0	$C_{10}H_{10}D_4N_2$	Not specified	Neat
CDN Isotopes	(±)-Nicotine-d4 (pyridine-d4)	D-5098	350818-69-8	$C_{10}D_4H_{10}N_2$	≥98 atom % D	Neat
Cayman Chemical	Nicotinamide-d4	15315	347841-88-7	$C_6H_2D_4N_2O$	≥99% deuterated forms (d_1-d_4)	Solid
SynZeal Research	Nicotine D4	SZ-N011D03	350818-69-8	$C_{10}H_{10}D_4N_2$	Not specified	Neat

Note: Some suppliers may offer the racemic (±) mixture, while others provide the stereospecific (S)-(-) form. For studies involving stereospecific metabolism or receptor binding, the use of the correct enantiomer is critical.

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Quality Control and Characterization: A Self-Validating System

The trustworthiness of a stable isotope-labeled internal standard hinges on its well-defined chemical and isotopic purity. Reputable manufacturers employ a suite of analytical techniques to characterize their products.

- Mass Spectrometry (MS): Confirms the molecular weight and provides the isotopic distribution (e.g., percentage of d4, d3, d2, d1, and d0 species). A high isotopic purity (typically >98 atom % D) is essential to prevent signal overlap with the unlabeled analyte.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR is used to confirm the structure and to quantify the amount of residual non-deuterated material, thus verifying the degree of isotopic enrichment.[8]
- Chromatography (GC or HPLC): Assesses the chemical purity by separating the compound from any potential impurities.

A detailed Certificate of Analysis should present the results from these analyses, confirming that the internal standard meets the required specifications for its intended use. For instance, the CoA for rac-Nicotine-d4 from LGC Standards specifies a purity of >95% and an isotopic purity of >95%, with a detailed breakdown of the mass distribution.[7]

Experimental Protocol: Quantification of Nicotine in Human Plasma

This section outlines a representative LC-MS/MS protocol for the quantification of nicotine in human plasma, employing **(S)-(-)-Nicotine-d4** as the internal standard. This protocol is a composite of established methods and should be fully validated in your laboratory according to regulatory guidelines such as those from the FDA.[9][10]

Materials and Reagents

- (S)-(-)-Nicotine reference standard
- **(S)-(-)-Nicotine-d4** internal standard

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- Human plasma (with appropriate anticoagulant, e.g., K_2EDTA)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ammonium formate
- Formic acid

Preparation of Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve (S)-(-)-Nicotine and **(S)-(-)-Nicotine-d4** in methanol to create individual stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the (S)-(-)-Nicotine stock solution with 50:50 methanol:water to create calibration standards.
- Internal Standard Spiking Solution (50 ng/mL): Dilute the **(S)-(-)-Nicotine-d4** stock solution with 50:50 methanol:water.

Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of plasma samples (calibrators, QCs, and unknowns) into a 96-well plate.
- Add 25 µL of the Internal Standard Spiking Solution (50 ng/mL) to all wells except the blank.
- Add 300 µL of cold acetonitrile to each well to precipitate plasma proteins.
- Vortex the plate for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer 150 µL of the supernatant to a new 96-well plate for analysis.

LC-MS/MS Conditions

- LC System: A suitable UHPLC system.

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- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm).
- Mobile Phase A: 10 mM Ammonium formate with 0.1% formic acid in water.
- Mobile Phase B: Methanol.
- Gradient: A suitable gradient to separate nicotine from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.

Mass Spectrometry Parameters

The instrument should be operated in Multiple Reaction Monitoring (MRM) mode. The precursor and product ions are selected based on the fragmentation patterns of nicotine and its deuterated analogue.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
(S)-(-)-Nicotine	163.1	132.1
(S)-(-)-Nicotine-d4	167.1	136.1

Workflow and Data Analysis

The entire process from sample receipt to final concentration reporting follows a structured workflow that ensures data integrity and traceability.

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Figure 2: Bioanalytical Workflow

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Figure 2: Bioanalytical workflow for nicotine quantification.

Conclusion

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(S)-(-)-Nicotine-d4 is an essential tool for any laboratory conducting quantitative analysis of nicotine. Its use as a stable isotope-labeled internal standard within a validated bioanalytical method, such as the one outlined here, is the gold standard for mitigating matrix effects and ensuring the highest level of data accuracy and precision. By understanding the principles of isotope dilution, carefully selecting a high-purity commercial source, and adhering to rigorous analytical protocols, researchers can generate reliable data crucial for advancing drug development and scientific understanding.

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